

# Comparative toxicity of Cyhalodiamide to target and non-target organisms

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## Compound of Interest

Compound Name: *Cyhalodiamide*

Cat. No.: *B1471301*

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## Comparative Toxicity of Cyhalodiamide: A Guide for Researchers

An objective comparison of **Cyhalodiamide**'s toxicity to target and non-target organisms, supported by experimental data and detailed methodologies.

**Cyhalodiamide** is a diamide insecticide that has demonstrated high efficacy against several key agricultural pests. Understanding its selective toxicity is crucial for its safe and effective use in integrated pest management (IPM) programs. This guide provides a comparative analysis of the toxicity of **Cyhalodiamide** to its intended targets and to non-target organisms, based on available experimental data.

## Executive Summary

**Cyhalodiamide** exhibits a high degree of toxicity to its target lepidopteran pests, primarily through the disruption of their muscle function by acting as a ryanodine receptor inhibitor.<sup>[1]</sup> While specific data for a broad range of non-target organisms is still emerging, available information suggests a lower toxicity profile for mammals. This guide synthesizes current knowledge, presents available quantitative toxicity data, and outlines the standard experimental protocols for assessing insecticide toxicity.

## Data Presentation: Quantitative Toxicity of Cyhalodiamide and Other Insecticides

The following tables summarize the available quantitative toxicity data for **Cyhalodiamide** and other relevant insecticides. Data for other diamide insecticides are included as surrogates where specific data for **Cyhalodiamide** on certain target pests is not readily available in the public domain. It is important to note that these values can vary based on factors such as the specific formulation, environmental conditions, and the life stage of the organism tested.

Table 1: Toxicity of **Cyhalodiamide** and Other Diamide Insecticides to Target Pests

Insecticide	Target Organism	Life Stage	Exposure Time	Toxicity Metric	Value (unit)	Reference
Cyhalothrin	Bursaphelenchus xylophilus (Pine Wood Nematode)	-	24 h	LC50	0.019 mg/L	[1]
Cyproflumide (a novel meta-diamide)	Cnaphalocrocis medinalis (Rice Leaf Folder)	Larva	-	LC50	0.026 mg/L	[2]
Cyproflumide (a novel meta-diamide)	Cnaphalocrocis medinalis (Rice Leaf Folder)	Larva	-	LD50	0.122 ng/larva	[2]
Chlorantraniliprole	Plutella xylostella (Diamondback Moth)	3rd Instar Larva	-	LC50	0.048 mg/mL	[3]
Cyfluthrin	Plutella xylostella (Diamondback Moth)	3rd Instar Larva	-	LC50	0.007 mg/mL	[3]
Chlorantraniliprole	Spodoptera exigua (Beet Armyworm)	3rd Instar Larva	-	LC50	>139.92 g/L	[4]

					1.5 - 51.7
					fold
					resistance
Emamectin	Spodoptera				ratio
Benzoate	a exigua	-	-	LC50	compared <a href="#">[5]</a>
					to
					susceptible
					population

Table 2: Toxicity of **Cyhalodiamide** and Other Insecticides to Non-Target Organisms

Insecticide	Non-Target Organism	Species	Exposure Route	Exposure Time	Toxicity Metric	Value (unit)	Reference
Cyhalodiamide	Mammal	Rat (female)	Oral	-	LD50	> 2,000 mg/kg	
Cyhalodiamide	Mammal	Rat (male & female)	Inhalation	4 h	LC50	2,000 mg/m <sup>3</sup>	
Cyhalodiamide	Mammal	Rabbit	Dermal	24 h	LD50	> 2,000 mg/kg	
Chlorantraniliprole	Beneficial Insect	Apis mellifera (Honeybee)	Contact	48 h	LD50	107.12 µg/bee	[6]
Chlorantraniliprole	Beneficial Insect	Apis mellifera (Honeybee)	Oral	24 h	LC50	0.026 mg/L	[6]
Various Insecticides	Aquatic Invertebrate	Daphnia magna	-	48 h	LC50	0.00053 - 0.037 mg/L	[7]
Malachite Green (as an example toxicant)	Fish	Oncorhynchus mykiss (Rainbow Trout)	-	96 h	LC50	0.83 mg/L	[8]

## Mode of Action: Ryanodine Receptor Modulation

**Cyhalodiamide**, like other diamide insecticides, exerts its insecticidal effect by targeting the ryanodine receptors (RyRs) in insect muscle cells. These receptors are ligand-gated calcium channels that play a critical role in muscle contraction.



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**Figure 1.** Simplified signaling pathway of **Cyhalodiamide**'s mode of action.

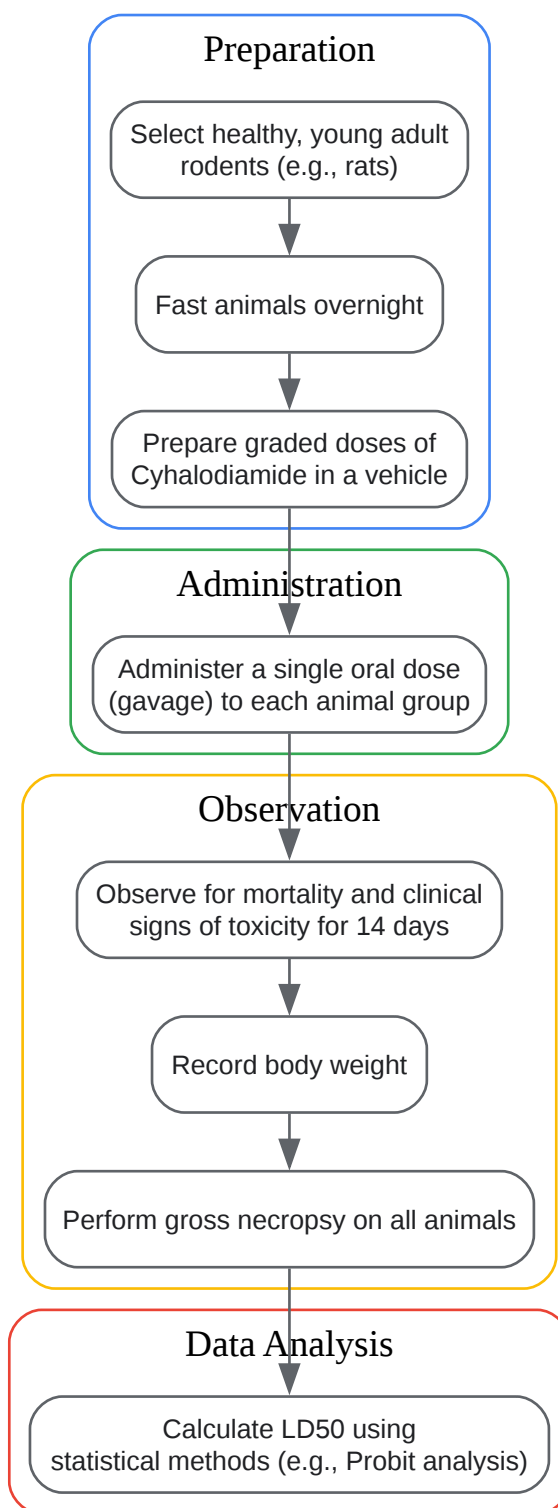
As depicted in Figure 1, **Cyhalodiamide** binds to and activates the ryanodine receptors, causing an uncontrolled release of calcium ions from the sarcoplasmic reticulum into the cytoplasm of muscle cells. This sustained high level of intracellular calcium leads to continuous muscle contraction, paralysis, and ultimately, the death of the insect. The selectivity of diamide insecticides is attributed to the differences in the structure of ryanodine receptors between insects and mammals.

## Experimental Protocols

The toxicity data presented in this guide are typically generated following standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reproducibility and comparability of results across different laboratories.

### Acute Oral Toxicity (as per OECD Guideline 401/423)

This test determines the median lethal dose (LD50) of a substance when administered orally in a single dose.



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**Figure 2.** Experimental workflow for an acute oral toxicity study.

## Acute Dermal Toxicity (as per OECD Guideline 402)

This test evaluates the toxicity of a substance following a single, 24-hour dermal application.

- **Animal Selection and Preparation:** Healthy young adult rabbits with intact skin are used. The fur on the dorsal area is clipped 24 hours before the test.
- **Dose Application:** The test substance is applied uniformly over a shaved area (at least 10% of the body surface) and covered with a porous gauze dressing.
- **Exposure:** The dressing is held in place for 24 hours.
- **Observation:** After the exposure period, the dressing is removed, and the skin is cleaned. Animals are observed for mortality and signs of toxicity for 14 days.
- **Data Analysis:** The dermal LD50 is calculated.

## Acute Inhalation Toxicity (as per OECD Guideline 403)

This study assesses the toxicity of an airborne substance.

- **Test Atmosphere Generation:** A dynamic inhalation exposure system is used to generate a stable concentration of the test substance in the air.
- **Exposure:** Groups of rats are exposed to different concentrations for a standard duration, typically 4 hours.
- **Observation:** Animals are observed for mortality and toxic effects during and after exposure for a period of 14 days.
- **Data Analysis:** The median lethal concentration (LC50) is determined.

## Aquatic Toxicity Testing

- **Daphnia sp. Acute Immobilisation Test (as per OECD Guideline 202):** Young *Daphnia magna* (<24 hours old) are exposed to a range of concentrations of the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC50) is determined.

- Fish, Acute Toxicity Test (as per OECD Guideline 203): Fish, such as rainbow trout (*Oncorhynchus mykiss*), are exposed to the test substance for 96 hours. The concentration that is lethal to 50% of the fish (LC50) is calculated.

## Avian Acute Oral Toxicity Test (as per OECD Guideline 223)

This test determines the acute oral toxicity of a substance to birds, such as the Japanese quail (*Coturnix japonica*). A single oral dose is administered, and the birds are observed for 14 days for mortality and signs of toxicity to determine the LD50.

## Honeybee Acute Toxicity Tests (as per OECD Guidelines 213 & 214)

- Acute Oral Toxicity (OECD 213): Adult worker honeybees are fed a sucrose solution containing the test substance for a defined period.
- Acute Contact Toxicity (OECD 214): The test substance is applied directly to the dorsal thorax of adult worker honeybees.

In both tests, mortality is recorded at 24 and 48 hours (and can be extended to 96 hours) to determine the oral and contact LD50 values, respectively.

## Conclusion

**Cyhalodiamide** demonstrates high efficacy against its target lepidopteran pests, acting as a potent ryanodine receptor inhibitor. The available mammalian toxicity data suggest a low order of acute toxicity via oral, dermal, and inhalation routes. However, a comprehensive understanding of its environmental safety profile requires further investigation into its effects on a broader range of non-target organisms, particularly beneficial insects, aquatic life, and birds. The standardized OECD protocols outlined in this guide provide the framework for generating the necessary data to conduct a thorough comparative risk assessment. As more data becomes available, a clearer picture of the selective toxicity of **Cyhalodiamide** will emerge, further informing its role in sustainable agriculture.

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